

AZD8154: A Technical Guide on its Effects on Leukocyte Function

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Compound of Interest

Compound Name: AZD8154
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Abstract

AZD8154 is a potent and selective dual inhibitor of the phosphoinositide 3-kinase (PI3K) gamma (γ) and delta (δ) isoforms, which are predominantly expressed in leukocytes. This technical guide provides an in-depth overview of the effects of **AZD8154** on leukocyte function, presenting key preclinical data, detailed experimental methodologies, and relevant signaling pathways. The information is intended to support further research and development of PI3K inhibitors for inflammatory and immunological disorders.

Mechanism of Action

AZD8154 exerts its pharmacological effects by competitively inhibiting the ATP-binding site of PI3K γ and PI3K δ , thereby blocking the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). This prevents the activation of downstream signaling proteins such as Akt and ribosomal protein S6, which are crucial for various cellular functions in leukocytes, including proliferation, survival, migration, and inflammatory responses.^{[1][2]}

Quantitative Data on Leukocyte Function

The following tables summarize the key quantitative data on the inhibitory effects of **AZD8154**.

Table 1: In Vitro PI3K Enzyme and Cellular Inhibition[1]

Target	Species/Cell Line	Assay Type	pIC50	IC50 (nM)
PI3K γ	Human	Enzyme	9.1	0.79
Dog	Enzyme	8.5	3.0	
Mouse	Enzyme	8.0	9.5	
RAW 264.7 (macrophage-like)	Cellular	9.1	0.76	
PI3K δ	Human	Enzyme	9.2	0.69
Dog	Enzyme	8.5	3.4	
Mouse	Enzyme	8.6	2.7	
JEKO-1 (B-cell lymphoma)	Cellular	8.4	4.3	
PI3K α	Human	Enzyme	7.2	61
Dog	Enzyme	7.5	30	
Mouse	Enzyme	7.8	15	
PDPK1	Cellular	<4.7	>18400	
PI3K β	Human	Enzyme	5.9	1400
Dog	Enzyme	6.5	301	
Mouse	Enzyme	5.6	2600	
TOR7	Cellular	<4.5	>30000	

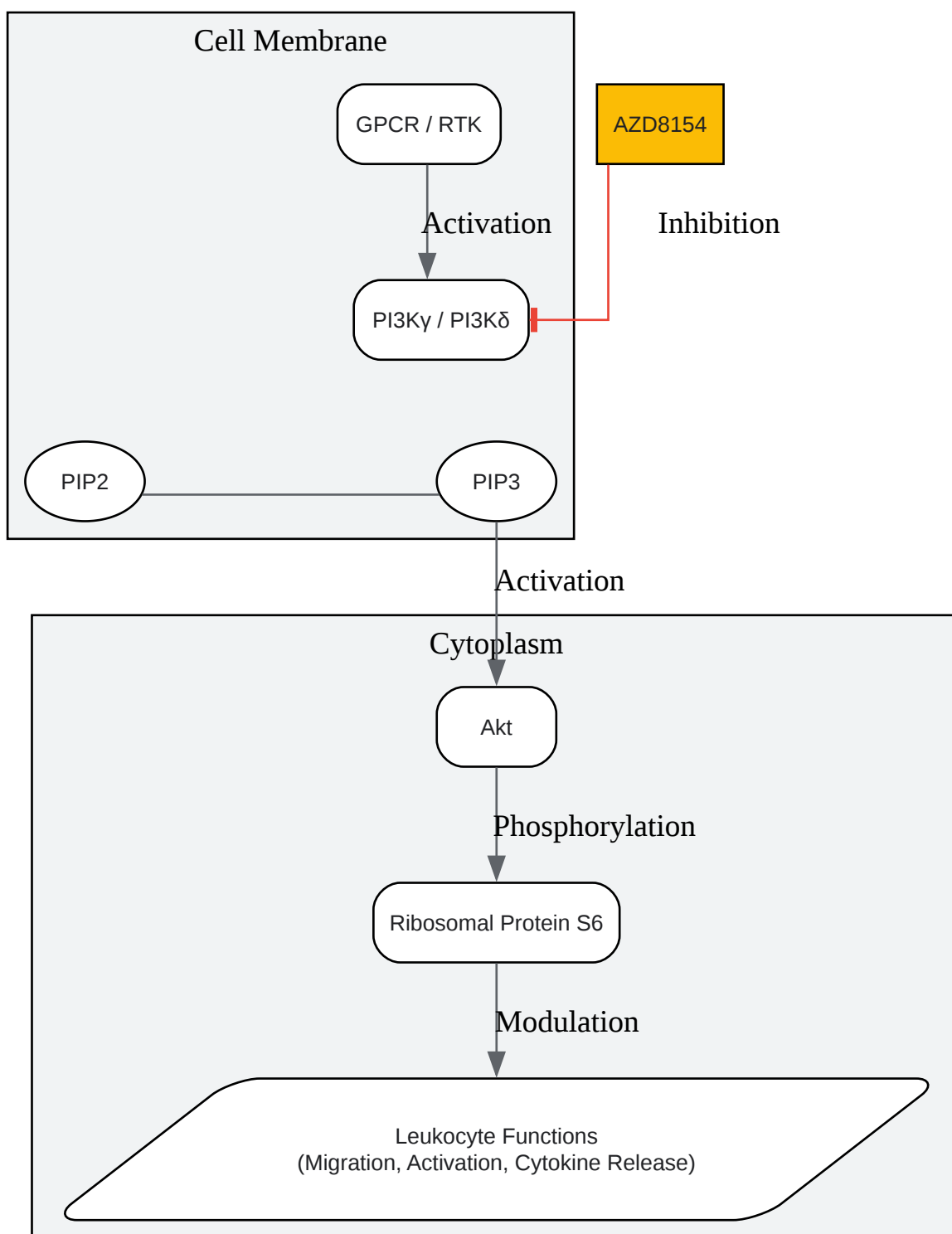
Table 2: In Vivo and Ex Vivo Effects on Leukocyte Function[1]

Leukocyte Function	Model System	Key Findings
Neutrophil Recruitment	Rat Inhaled LPS Model	- 83% inhibition at 0.3 mg/kg - 51% inhibition at 0.1 mg/kg
Eosinophil Influx	Rat Ovalbumin Challenge Model	Dose-dependent inhibition at 69 to 1180 µg/kg
Cytokine Release (IL-13, IL-17)	Rat Ovalbumin Challenge Model	Dose-dependent inhibition at 69 to 1180 µg/kg
Cytokine Release	Human PBMCs (from severe asthmatics) stimulated with anti-CD2/3/28	Dose-dependent inhibition
CD11b Expression (Eosinophils)	Human Eosinophils (from severe asthmatics) stimulated with eotaxin-3	Dose-dependent inhibition
CD11b Expression (Neutrophils)	Human Neutrophils (from severe asthmatics) stimulated with IL-8	Dose-dependent inhibition

Signaling Pathways and Experimental Workflows

Signaling Pathway

The primary signaling cascade affected by **AZD8154** is the PI3K/Akt pathway. By inhibiting PI3K α and PI3K δ , **AZD8154** prevents the formation of PIP3, leading to reduced activation of downstream effectors.

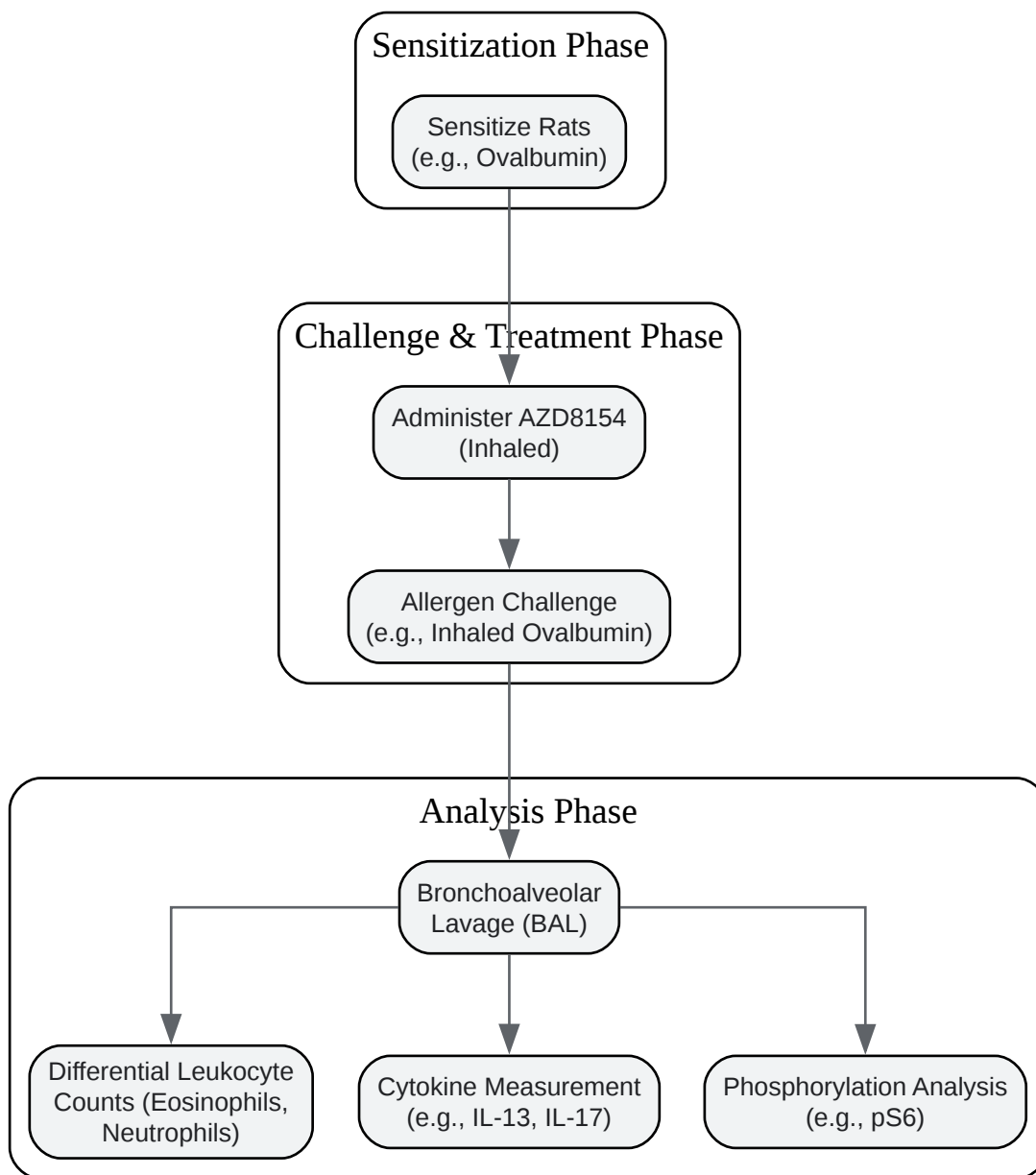


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Caption: PI3K Signaling Pathway Inhibition by **AZD8154**.

Experimental Workflow

A generalized workflow for assessing the in vivo effects of **AZD8154** in a rodent model of allergic asthma is depicted below.



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Caption: In Vivo Allergic Asthma Model Workflow.

Experimental Protocols

Detailed experimental protocols for the key studies cited are outlined below. These are based on standard immunological and pharmacological assays.

In Vitro PI3K Enzyme Inhibition Assay

- Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **AZD8154** against PI3K isoforms.
- Methodology:
 - Recombinant human, dog, or mouse PI3K isoforms (α , β , γ , δ) are used.
 - The kinase reaction is initiated by adding ATP and the substrate, PIP₂, to a reaction buffer containing the respective PI3K isoform and varying concentrations of **AZD8154**.
 - The reaction is allowed to proceed for a defined period at room temperature.
 - The amount of ADP produced, which is proportional to the kinase activity, is measured using a suitable detection method (e.g., luminescence-based assay).
 - IC₅₀ values are calculated by fitting the dose-response data to a four-parameter logistic equation.

Cellular PI3K Inhibition Assays

- Objective: To assess the potency of **AZD8154** in a cellular context.
- Methodology (Example: RAW 264.7 for PI3K γ):
 - RAW 264.7 cells are seeded in 96-well plates and incubated overnight.
 - Cells are pre-incubated with a range of **AZD8154** concentrations for 1 hour.
 - Cells are stimulated with a PI3K γ -activating agonist (e.g., a chemokine) for a short period.
 - The reaction is stopped, and cells are lysed.
 - The level of phosphorylated Akt (a downstream marker of PI3K activation) is quantified using an immunoassay (e.g., ELISA or Western blot).

- pIC50 values are determined from the concentration-response curves.

Rat Inhaled LPS Model of Neutrophil Recruitment[1]

- Objective: To evaluate the effect of **AZD8154** on lipopolysaccharide-induced neutrophil influx into the lungs.
- Methodology:
 - Male Sprague-Dawley rats are administered **AZD8154** or vehicle via inhalation.
 - After a specified pre-treatment time, rats are challenged with an aerosolized solution of LPS.
 - Several hours post-challenge, animals are euthanized, and a bronchoalveolar lavage (BAL) is performed by instilling and retrieving saline from the lungs.
 - The total number of cells in the BAL fluid is determined, and differential cell counts are performed to quantify the number of neutrophils.
 - The percentage inhibition of neutrophil recruitment is calculated by comparing the **AZD8154**-treated group to the vehicle-treated group.

Rat Ovalbumin Challenge Model of Allergic Asthma

- Objective: To assess the efficacy of **AZD8154** in a model of allergic airway inflammation.
- Methodology:
 - Brown Norway rats are sensitized by intraperitoneal injections of ovalbumin (OVA) and an adjuvant.
 - After the sensitization period, rats are treated with inhaled **AZD8154** or vehicle.
 - Following treatment, rats are challenged with aerosolized OVA.
 - 24 hours after the challenge, a BAL is performed.

- BAL fluid is analyzed for differential leukocyte counts (specifically eosinophils) and cytokine levels (IL-13, IL-17) using multiplex immunoassays.
- Lung tissue may also be collected for analysis of phosphorylated S6 ribosomal protein by Western blot or immunohistochemistry.

Human Peripheral Blood Mononuclear Cell (PBMC) Cytokine Release Assay

- Objective: To determine the effect of **AZD8154** on cytokine production from human immune cells.
- Methodology:
 - PBMCs are isolated from the whole blood of severe asthmatic patients by density gradient centrifugation.
 - Cells are pre-incubated with various concentrations of **AZD8154**.
 - PBMCs are then stimulated with anti-CD2, anti-CD3, and anti-CD28 antibodies to induce T-cell activation and cytokine production.
 - After 24-48 hours of incubation, the cell culture supernatant is collected.
 - The concentrations of various cytokines are measured using a multiplex immunoassay.

Human Eosinophil and Neutrophil CD11b Expression Assay

- Objective: To measure the effect of **AZD8154** on the expression of an activation marker on granulocytes.
- Methodology:
 - Eosinophils and neutrophils are isolated from the blood of severe asthmatic patients.
 - The isolated cells are pre-treated with different concentrations of **AZD8154**.

- Eosinophils are stimulated with eotaxin-3, and neutrophils are stimulated with IL-8.
- The expression of the cell surface marker CD11b is measured by flow cytometry using a fluorescently labeled anti-CD11b antibody.
- The dose-dependent inhibition of CD11b upregulation is determined.

Discussion and Future Directions

The available data strongly indicate that **AZD8154** is a potent and selective dual inhibitor of PI3K γ and PI3K δ , with significant anti-inflammatory effects on key leukocyte populations, including neutrophils, eosinophils, and lymphocytes (as part of the PBMC population). Its ability to suppress leukocyte recruitment, activation, and cytokine release in preclinical models of respiratory inflammation highlights its therapeutic potential.

Further research is warranted to fully elucidate the effects of **AZD8154** on other fundamental leukocyte functions. Specific areas for future investigation include:

- Phagocytosis: Quantitative assessment of the impact of **AZD8154** on the phagocytic capacity of macrophages and neutrophils.
- Degranulation: Measurement of the release of specific granular contents, such as neutrophil elastase or eosinophil cationic protein.
- Lymphocyte Proliferation and Differentiation: Detailed analysis of the effects of **AZD8154** on T- and B-cell proliferation and differentiation into specific effector subtypes.

A comprehensive understanding of these additional functions will provide a more complete picture of the immunomodulatory profile of **AZD8154** and inform its continued development and potential clinical applications.

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References

- 1. AZD8154 [openinnovation.astrazeneca.com]
- 2. researchgate.net [researchgate.net]
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